

Physical properties of 1-Chlorohexadecane (melting point, boiling point, density)

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Compound of Interest

Compound Name: 1-Chlorohexadecane

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An In-depth Technical Guide to the Physical Properties of 1-Chlorohexadecane

This technical guide provides a comprehensive overview of the core physical properties of **1-Chlorohexadecane** (CAS No. 4860-03-1), a long-chain alkyl halide. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in organic synthesis and materials science. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and presents logical workflows through diagrams.

Core Physical Properties

1-Chlorohexadecane, also known as cetyl chloride, is a colorless to slightly yellowish liquid at room temperature.^{[1][2]} It is a halogenated organic compound with the molecular formula $C_{16}H_{33}Cl$.^[1] Its hydrophobic nature makes it insoluble in water but soluble in organic solvents like alcohol and ether.^{[2][3]}

Data Presentation

The physical properties of **1-Chlorohexadecane** are summarized in the table below. The presented values are compiled from various sources and represent a range of experimentally determined and reported data.

Physical Property	Value	Conditions	Citations
Melting Point	8 - 14 °C	(lit.)	[3][4]
8 °C	[1][5][6]		
Freezing Point	17.9 °C	[3][7]	
Boiling Point	322 °C	at 760 mmHg	[1][3][5][6]
321.8 ± 5.0 °C	at 760 mmHg	[7]	
149 °C	at 1 mmHg	[3][4]	
Density	0.865 g/mL	at 25 °C (lit.)	[3][4]
0.86 g/mL	[5]		
0.860 g/mL	[6]		
~0.9 ± 0.1 g/cm ³	[7]		

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point, boiling point, and density of long-chain haloalkanes like **1-Chlorohexadecane**.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For pure crystalline compounds, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.[8]
[9]

Methodology: Capillary Method using a Melting Point Apparatus

- **Sample Preparation:** A small amount of solid **1-Chlorohexadecane** is finely powdered. The open end of a glass capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
[10][11]

- **Apparatus Setup:** The capillary tube is placed into the heating block of a melting point apparatus (e.g., a Mel-Temp or similar device).^{[8][10]}
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.^[8] The sample is observed through a magnifying lens.
- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid. This range is reported as the melting point.^{[8][12]}

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- **Apparatus Setup:** A distillation flask is filled with **1-Chlorohexadecane** to about two-thirds of its volume. A thermometer is positioned in the neck of the flask, with the top of the bulb level with the side arm leading to the condenser. The flask is connected to a condenser, which is in turn connected to a receiving flask.
- **Heating:** The distillation flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb before passing into the condenser.
- **Temperature Reading:** The temperature is recorded when it becomes constant. This stable temperature, where there is an equilibrium between the liquid and vapor phases, is the boiling point.
- **Pressure Correction:** The atmospheric pressure is recorded. If the determination is not performed at standard pressure (760 mmHg), a correction may be necessary, especially for significant deviations. For long-chain alkyl halides, boiling points are often determined under reduced pressure to prevent decomposition.^[13]

Density Determination

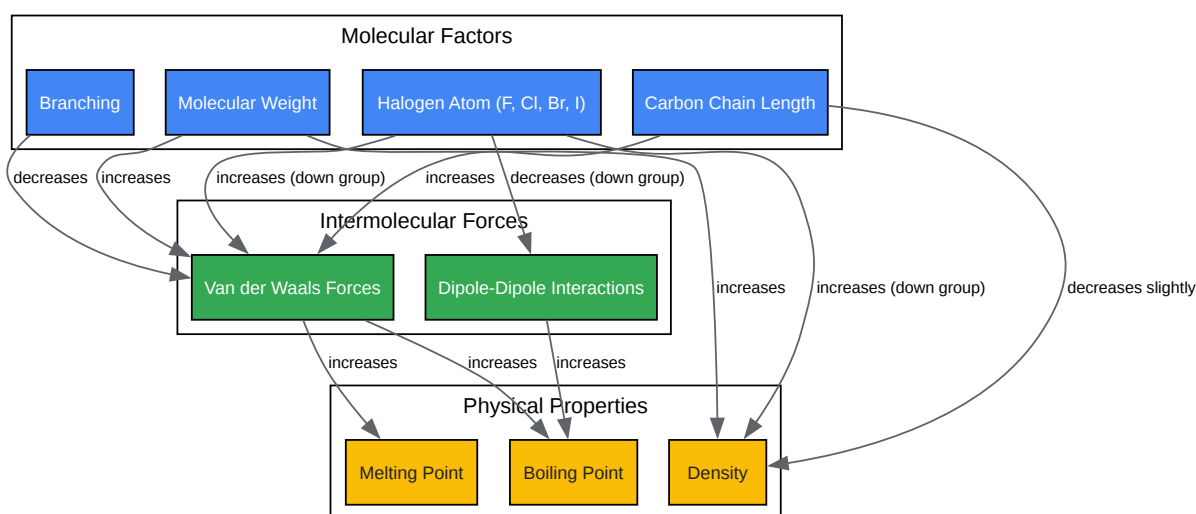
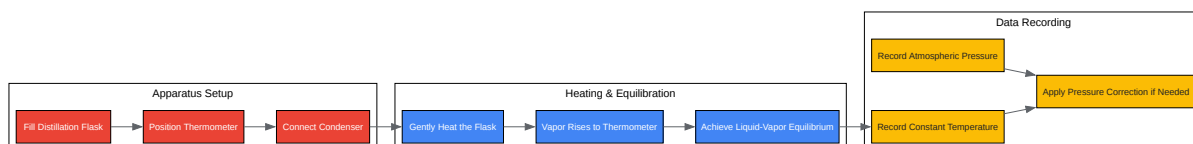
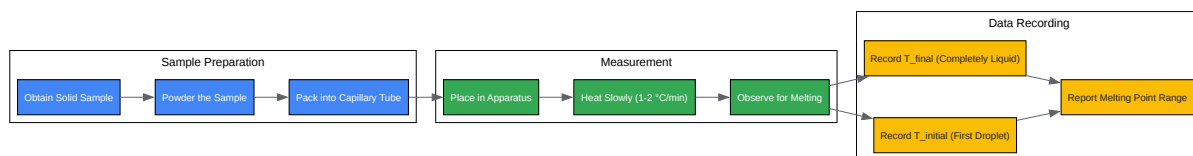
Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- **Pycnometer Calibration:** A clean, dry pycnometer (a small glass flask of a known volume) is weighed accurately (m_1). It is then filled with distilled water of a known temperature, and the excess is removed. The filled pycnometer is weighed again (m_2). The volume of the pycnometer can be calculated using the density of water at that temperature.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with **1-Chlorohexadecane**. It is then weighed (m_3).
- **Calculation:** The mass of the **1-Chlorohexadecane** is ($m_3 - m_1$). The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The temperature at which the measurement is taken should be recorded as density is temperature-dependent.

Visualizations

The following diagrams illustrate the experimental workflows and the relationships between molecular structure and physical properties for haloalkanes.



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References

- 1. Page loading... [wap.guidechem.com]
- 2. CAS 4860-03-1: 1-Chlorohexadecane | CymitQuimica [cymitquimica.com]
- 3. Hexadecane,1-chloro- [chembk.com]
- 4. 1-Chlorohexadecane | 4860-03-1 [chemicalbook.com]
- 5. chemsynthesis.com [chemsynthesis.com]
- 6. fishersci.com [fishersci.com]
- 7. innospk.com [innospk.com]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. davjalandhar.com [davjalandhar.com]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. youtube.com [youtube.com]
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